

Freselestat Quarterhydrate: Application Notes and Protocols for In Vivo Research

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Compound of Interest

Compound Name: *Freselestat quarterhydrate*

Cat. No.: *B15575336*

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Introduction

Freselestat (also known as ONO-6818) is a potent, orally active, and selective inhibitor of neutrophil elastase (NE).[1][2] Neutrophil elastase is a serine protease stored in the azurophilic granules of neutrophils and plays a critical role in the inflammatory response.[3][4] Under pathological conditions, excessive NE activity contributes to tissue damage in various inflammatory diseases, including acute lung injury, emphysema, and colitis.[5][6][7] **Freselestat quarterhydrate** offers a valuable tool for investigating the role of neutrophil elastase in disease pathogenesis and for evaluating the therapeutic potential of NE inhibition.

These application notes provide a summary of reported in vivo dosages and detailed protocols for the use of **Freselestat quarterhydrate** in preclinical research.

Data Presentation: In Vivo Dosages and Models

The following table summarizes the quantitative data from key in vivo studies investigating the efficacy of **Freselestat quarterhydrate**.

Animal Model	Disease Model	Dosage	Administration Route	Dosing Regimen	Key Findings
Wistar Rats	Human Neutrophil Elastase (HNE)-induced Emphysema	10 mg/kg	Oral	Single dose, 1 hour before HNE instillation	Attenuated increases in lung myeloperoxidase activity, hemoglobin, and neutrophil count in bronchoalveolar lavage fluid (BALF). [7] [8] [9]
Wistar Rats	HNE-induced Emphysema	100 mg/kg	Oral	Single dose, 1 hour before HNE instillation	Dose-dependently attenuated increases in lung myeloperoxidase activity, hemoglobin, and neutrophil count in BALF. [7] [8] [9]
Wistar Rats	HNE-induced Acute Lung Injury	10 - 100 mg/kg	Oral	Daily for 8 weeks	Attenuated HNE-induced increases in lung myeloperoxidase activity, hemoglobin, and neutrophil

					count in BALF.[1]
Syrian Hamsters	Acetic Acid-Induced Colitis	10 mg/kg	Oral	Not specified	Significantly inhibited the ulcer area, hemoglobin level, and NE activity in the colonic lumen.
Syrian Hamsters	Acetic Acid-Induced Colitis	30 mg/kg	Oral	Not specified	Significantly inhibited the ulcer area, hemoglobin level, and NE activity in the colonic lumen.
Syrian Hamsters	Acetic Acid-Induced Colitis	1000 mg/kg	Subcutaneous	Single dose before colitis induction	Had significant inhibitory effects on the ulcer area, hemoglobin level, and NE activity in the colonic lumen.[10]

Experimental Protocols

Human Neutrophil Elastase (HNE)-Induced Emphysema in Rats

This protocol is adapted from studies investigating the protective effects of Freselestat in a model of HNE-induced lung injury and emphysema.[7][8][9]

Materials:

- **Freselestat quarterhydrate** (ONO-6818)
- 0.5% Carboxymethyl-cellulose (CMC) solution
- Human Neutrophil Elastase (HNE)
- Saline
- Male Wistar rats

Procedure:

- Animal Groups: Divide rats into the following groups:
 - Control group (saline treatment)
 - HNE group (HNE + 0.5% CMC vehicle)
 - Low-dose Freselestat group (HNE + 10 mg/kg Freselestat)
 - High-dose Freselestat group (HNE + 100 mg/kg Freselestat)
- Drug Preparation:
 - Prepare a suspension of Freselestat in 0.5% CMC at the desired concentrations (e.g., for a 5 ml/kg dosing volume, prepare 2 mg/ml and 20 mg/ml suspensions for the 10 mg/kg and 100 mg/kg doses, respectively).
- Drug Administration:
 - Administer the prepared Freselestat suspension or vehicle (0.5% CMC) orally to the respective groups 1 hour before the induction of lung injury.
- Induction of Lung Injury:

- Anesthetize the rats.
- Intratracheally instill HNE (e.g., 200 U) using a microsyringe. The control group receives saline via the same method.
- Endpoint Analysis (Acute Lung Injury - 6 hours post-HNE):
 - Euthanize the animals.
 - Perform bronchoalveolar lavage (BAL) to collect BALF.
 - Analyze BALF for neutrophil counts and hemoglobin concentration.
 - Collect lung tissue to measure myeloperoxidase (MPO) activity as an indicator of neutrophil infiltration.
- Endpoint Analysis (Emphysema - 8 weeks post-HNE):
 - Assess lung function parameters such as Functional Residual Capacity (FRC), Total Lung Capacity (TLC), and lung compliance.
 - Perform histological analysis of lung tissue to determine the mean linear intercept as a measure of airspace enlargement.

Acetic Acid-Induced Colitis in Syrian Hamsters

This protocol is based on a study evaluating the efficacy of Freselestat in a hamster model of colitis.^[6]

Materials:

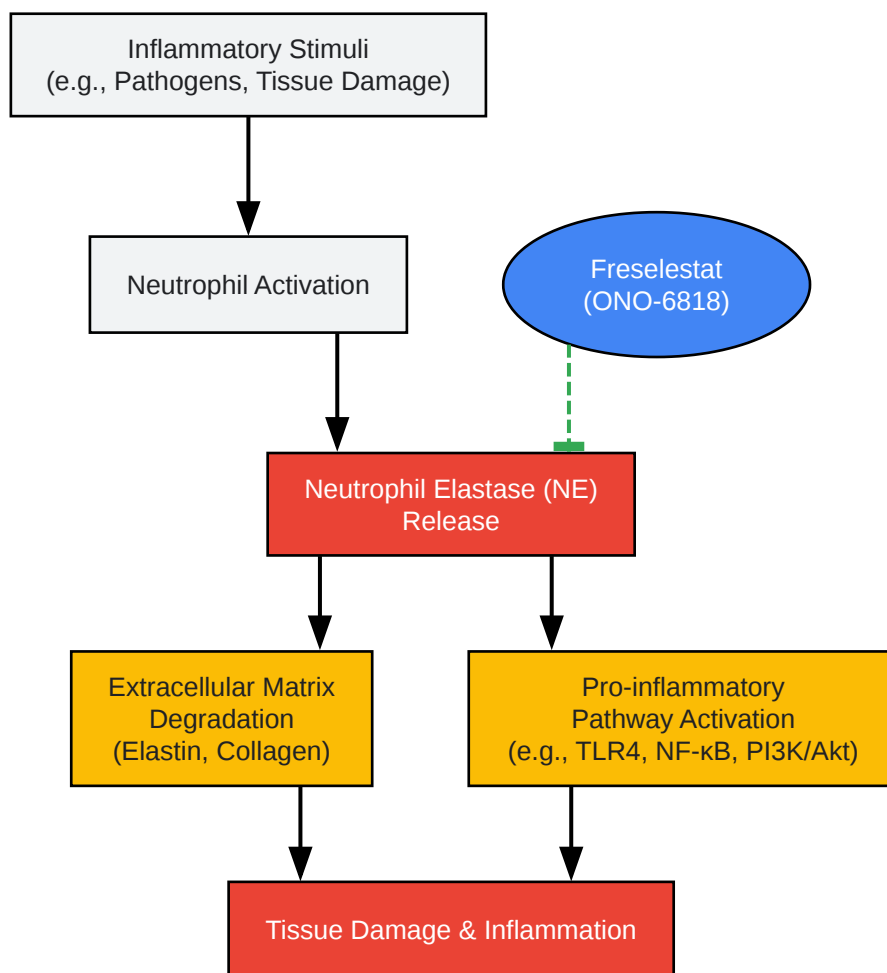
- **Freselestat quarterhydrate** (ONO-6818)
- Vehicle for oral and subcutaneous administration (e.g., saline, CMC)
- Acetic acid solution
- Male Syrian hamsters

Procedure:

- Animal Groups:
 - Normal control group
 - Colitis control group (acetic acid + vehicle)
 - Freselestat-treated groups (acetic acid + Freselestat at various doses and routes)
- Drug Preparation:
 - Prepare Freselestat solutions/suspensions for oral (10 and 30 mg/kg) and subcutaneous (1000 mg/kg) administration in the appropriate vehicle.
- Drug Administration:
 - Subcutaneous Treatment: Administer a single dose of Freselestat or vehicle subcutaneously before the induction of colitis.
 - Oral Treatment: Administer Freselestat or vehicle orally at specified time points after the induction of colitis.
- Induction of Colitis:
 - Anesthetize the hamsters.
 - Administer a single intracolonic dose of acetic acid to induce colitis.
- Endpoint Analysis:
 - At a predetermined time point after colitis induction, euthanize the animals.
 - Excise the colon and measure the ulcer area.
 - Measure the hemoglobin level in the colonic lumen as an indicator of bleeding.
 - Measure neutrophil elastase (NE) activity and myeloperoxidase (MPO) activity in the colonic tissue.

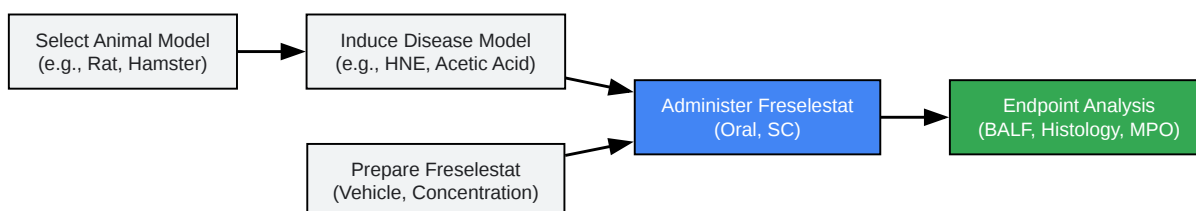
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of Freselestat and a typical experimental workflow.



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Caption: Mechanism of action of Freselestat in inhibiting the inflammatory cascade.



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Caption: General experimental workflow for in vivo studies with Freselestat.

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